

# Application Note: High-Fidelity Lipid Droplet Labeling with Octadecyloxy-Nile Red

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## Compound of Interest

Compound Name:	9- 4-DIETHYLAMINO-2-(OCTADECYLOXY)-
CAS No.:	157650-42-5
Cat. No.:	B1146560

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## Core Directive & Mechanism

Lipid droplets (LDs) are dynamic organelles central to energy storage and metabolic diseases. Traditional probes like Nile Red often suffer from poor retention after fixation or non-specific membrane staining. The Octadecyloxy-Nile Red derivative (hereafter referred to as NR-C18) addresses these limitations.

## Mechanism of Action

- **Solvatochromism:** Like its parent compound Nile Red, NR-C18 is environmentally sensitive. In polar environments (cytosol), fluorescence is quenched. In non-polar environments (neutral lipids), it fluoresces intensely.
- **C18 Anchor:** The octadecyloxy chain (C18) acts as a hydrophobic anchor, partitioning irreversibly into the neutral lipid core (triacylglycerols/steryl esters) of the LD. This prevents dye leakage during wash steps or mild fixation, a common failure point with standard Nile Red.

- Spectral Switching:
  - Yellow-Gold Emission (Ex 488 nm / Em 530-580 nm): Highly specific for neutral lipids (LD core).
  - Red Emission (Ex 561 nm / Em >600 nm): Detects phospholipids (membranes) and amphipathic lipids.

## Materials & Reagents

### Reagents

Reagent	Specification	Storage
NR-C18 Probe	9-diethylamino-2-(octadecyloxy)-benzo[a]phenoxazin-5-one	-20°C, Desiccated, Dark
DMSO	Anhydrous, Cell Culture Grade	RT
HBSS/PBS	pH 7.4, with Ca <sup>2+</sup> /Mg <sup>2+</sup> (for live imaging)	4°C
Paraformaldehyde (PFA)	4% in PBS (freshly prepared)	-20°C (aliquots)
Hoechst 33342	Nuclear Counterstain (10 mg/mL stock)	-20°C

### Equipment

- Fluorescence Microscope: Confocal (preferred) or Widefield.
- Filters:
  - Channel 1 (LDs): FITC/GFP settings (Ex 488 nm, Em 500–550 nm).
  - Channel 2 (Membranes/Polar Lipids): TRITC/Cy3 settings (Ex 561 nm, Em 590–650 nm).

## Experimental Protocol

### A. Stock Solution Preparation

- Dissolve: Reconstitute 1 mg of NR-C18 in anhydrous DMSO to a concentration of 1 mM.
  - Calculation: If MW  $\approx$  550 g/mol , 1 mg in  $\sim$ 1.8 mL DMSO.
- Aliquot: Dispense into 10  $\mu$ L aliquots in amber tubes.
- Store: Store at  $-20^{\circ}\text{C}$ . Avoid repeated freeze-thaw cycles.

## B. Live Cell Labeling Workflow

Best for dynamic studies (lipolysis, LD biogenesis).

- Seed Cells: Culture cells on glass-bottom dishes (e.g., MatTek) to 60-70% confluency.
- Prepare Staining Solution: Dilute the 1 mM DMSO stock 1:1000 in pre-warmed HBSS/PBS to a final concentration of 1  $\mu\text{M}$ .
  - Optimization: Test range 100 nM – 1  $\mu\text{M}$ .
  - Note: Vortex vigorously to disperse the hydrophobic dye.
- Incubate: Replace culture medium with Staining Solution. Incubate for 15–30 minutes at  $37^{\circ}\text{C}/5\% \text{CO}_2$ .
  - Optional: Add Hoechst 33342 (1  $\mu\text{g}/\text{mL}$ ) during the last 10 minutes for nuclear counterstaining.
- Wash: Aspirate Staining Solution and wash 2x with warm HBSS.
  - Critical: Do not use detergents (Triton X-100) as they will strip the lipids.
- Image: Image immediately in warm HBSS or Phenol Red-free medium.

## C. Fixation-Compatible Protocol

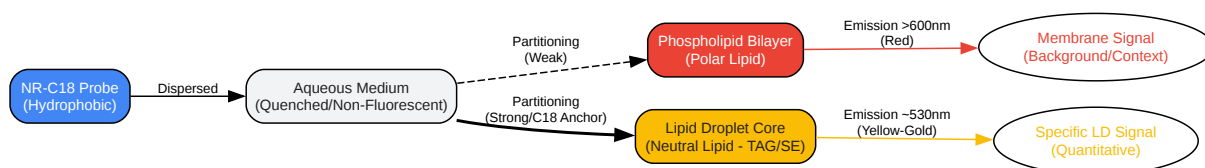
Unique advantage of the Octadecyloxy derivative over standard Nile Red.

- Fixation: Fix cells with 4% PFA in PBS for 15 minutes at Room Temperature (RT).

- Warning: Avoid methanol or acetone fixation, as these organic solvents dissolve lipid droplets.
- Wash: Rinse 3x with PBS (5 min each).
- Permeabilization (Optional but Risky): If antibody co-staining is required, use 0.1% Saponin or Digitonin (mild permeabilization). Avoid Triton X-100.
- Staining: Apply 1  $\mu$ M NR-C18 in PBS for 30 minutes at RT in the dark.
- Wash: Rinse 3x with PBS to remove background.
- Mount: Mount in an aqueous, non-hardening mounting medium (e.g., Fluoromount-G).
  - Note: Glycerol-based mounting media can sometimes extract the dye; image within 24 hours.

## Visualization & Data Analysis

### Mechanism Diagram (Graphviz)



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Caption: Solvatochromic partitioning mechanism of NR-C18. The C18 chain drives accumulation in the neutral lipid core, shifting emission to yellow-gold.

## Imaging Settings & Interpretation

Channel	Excitation	Emission	Target	Interpretation
Gold (LDs)	488 nm	500–550 nm	Neutral Lipids (TAG)	Primary LD Signal. Use for quantification of LD number and size.
Red (Polar)	561 nm	590–650 nm	Phospholipids	Membrane context. Can be used to segment cell boundaries.

## Quantification Strategy

- **Thresholding:** Use the 488 nm channel. Apply an adaptive threshold (e.g., Otsu) to segment bright droplets.
- **Watershed:** Apply a watershed algorithm to separate clustered droplets.
- **Metrics:** Measure Area, Mean Intensity, and Feret's Diameter.

## Troubleshooting & Validation

Issue	Probable Cause	Solution
High Background	Dye aggregates in medium	Filter stock solution (0.2 $\mu\text{m}$ ) or vortex vigorously. Reduce concentration to 100 nM.
Loss of Signal (Fixed)	Lipid extraction by fixative	Ensure 4% PFA is used. Do NOT use Methanol/Acetone.
Rapid Photobleaching	Oxidative damage	Use low laser power (1-2%). Limit exposure time. Use antioxidants in live imaging medium.
No Staining	Dye precipitation	Check stock for precipitation. Ensure cells are metabolically active (if live).

## References

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